

# An In-depth Technical Guide to Maleimide Chemistry for Bioconjugation

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## Compound of Interest

Compound Name: Cy7 maleimide

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Maleimide-based bioconjugation is a cornerstone of modern biotechnology, facilitating the precise, covalent attachment of molecules to proteins, peptides, and other biomolecules. Its high selectivity, efficiency, and mild reaction conditions have made it an indispensable tool in the development of antibody-drug conjugates (ADCs), diagnostic reagents, and a wide array of research applications. This technical guide provides an in-depth exploration of the fundamental principles of maleimide bioconjugation chemistry, complete with detailed experimental protocols, quantitative data, and visual diagrams to facilitate a comprehensive understanding.

## Core Principles of Maleimide Bioconjugation

The reactivity of maleimides is centered around a five-membered cyclic imide structure. The core of maleimide bioconjugation lies in the highly specific and efficient reaction between

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